

Technical Whitepaper: Physicochemical Profiling and Analytical Workflows for Nuosept 145

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Compound of Interest

Compound Name: (Oxazolidin-3-ylmethoxy)methanol

CAS No.: 132787-81-6

Cat. No.: B593629

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Executive Summary

In the landscape of industrial material preservation, formaldehyde-releasing biocides play a critical role in preventing microbial degradation. Among the most structurally complex and highly efficient agents in this class is (((1-Methyl-2-(5-methyl-3-oxazolidinyl)ethoxy)methoxy)methoxy)methanol (commonly known by its trade name, Nuosept 145)[1].

As a Senior Application Scientist, I frequently encounter challenges in the quantification and stability profiling of such dynamic molecules. Because this compound functions as a "prodrug" for formaldehyde, understanding its exact molecular weight, hydrolytic stoichiometry, and structural lability is paramount for drug development professionals and formulation scientists adapting these biocides for excipient preservation or manufacturing sterilization. This guide provides an authoritative, in-depth analysis of its physicochemical properties, mechanistic pathways, and field-proven analytical methodologies.

Molecular Identity & Physicochemical Profiling

The efficacy of a formaldehyde releaser is directly proportional to its molecular weight and the number of formaldehyde equivalents embedded within its structure. The target molecule possesses a molecular weight of 235.28 g/mol and is characterized by two distinct functional domains: a 5-methyl-3-oxazolidine ring and a polyoxymethylene (hemiacetal) chain[2][3].

The table below summarizes the critical quantitative data required for stoichiometric calculations and analytical method development.

Table 1: Quantitative Physicochemical Data

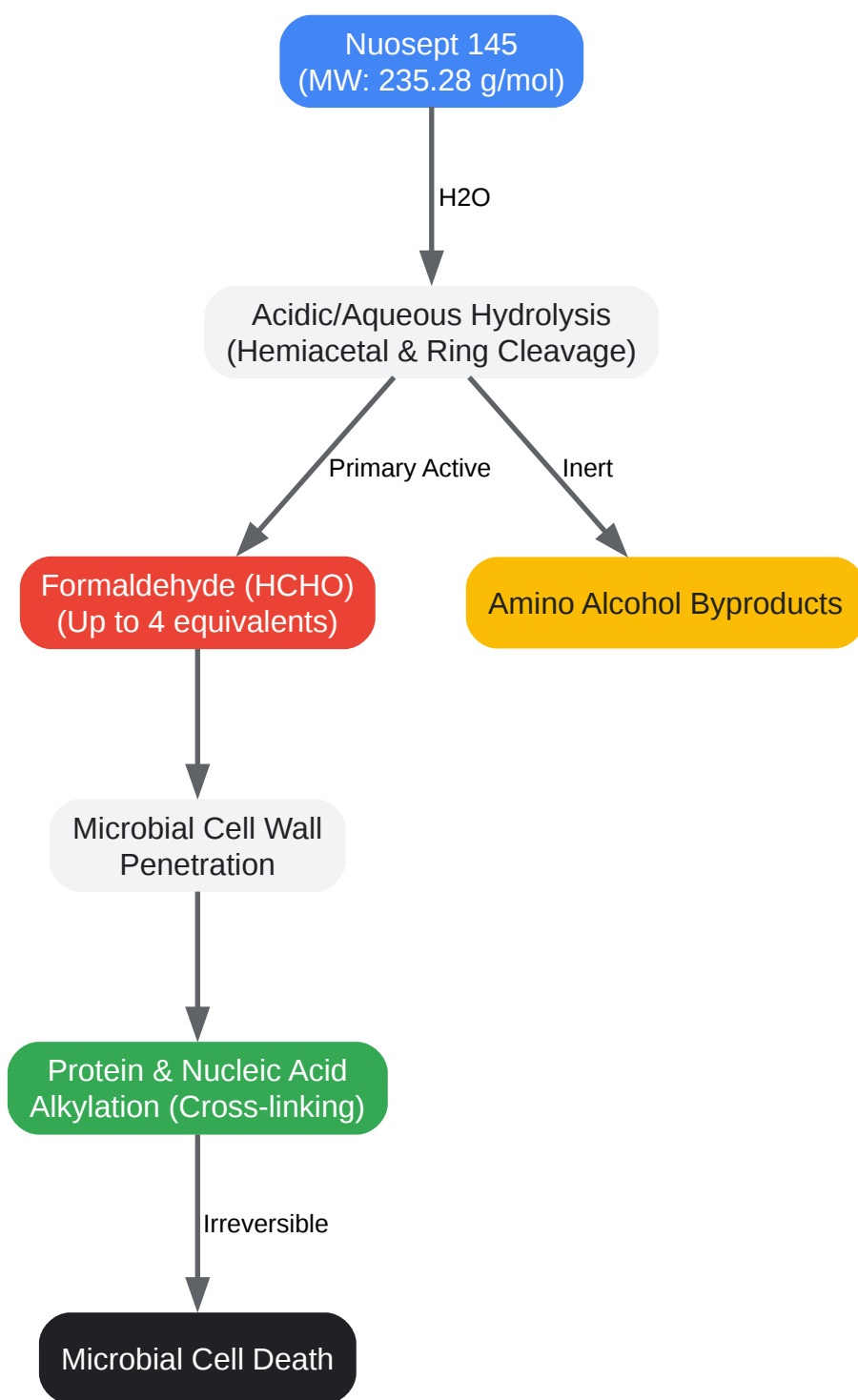
Parameter	Value	Reference
IUPAC Name	Methanol, [[[1-methyl-2-(5-methyl-3-oxazolidinyl)ethoxy]methoxy]methoxy]-	[2]
CAS Registry Number	97553-90-7	[2]
Molecular Formula	C10H21NO5	[3]
Molecular Weight	235.28 g/mol	[2]
Exact Mass	235.142 Da	[4]
SMILES String	<chem>CC1CN(CO1)CC(C)OCOCOC</chem> O	[2]
InChIKey	OUSIBHBYAIWDFN- UHFFFAOYSA-N	[4]

Mechanistic Action: The Stoichiometry of Formaldehyde Release

To understand the biocidal causality of this molecule, we must look at its molecular weight (235.28 g/mol) through the lens of hydrolytic degradation. The molecule does not kill microbes in its intact state; rather, it acts as a controlled-release delivery system for formaldehyde (HCHO).

Expert Insight on Causality: When introduced into an aqueous environment, the hemiacetal linkages within the -O-CH₂-O-CH₂-O-CH₂-OH chain undergo spontaneous hydrolysis. Furthermore, the oxazolidine ring (formed via the condensation of an amino alcohol and formaldehyde) is also moisture-labile. By analyzing the structure, we can determine that 1 mole of the intact compound (235.28 g) can theoretically liberate up to 4 moles of formaldehyde (4 × 30.03 g = 120.12 g). This means the molecule has a formaldehyde-releasing capacity of approximately 51% by weight. This exceptionally high stoichiometric yield explains its potent efficacy against lime-forming bacteria and fungi in resin emulsions and pigment slurries^[1].

The released formaldehyde penetrates the microbial cell wall and acts as a potent electrophile, irreversibly cross-linking primary amines in microbial proteins and nucleic acids, leading to rapid cell death.



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Figure 1: Hydrolytic activation pathway of Nuosept 145 leading to microbial cell death.

Analytical Methodologies: Self-Validating Quantification Protocols

Attempting to quantify (((1-Methyl-2-(5-methyl-3-oxazolidinyl)ethoxy)methoxy)methoxy)methanol directly via LC-MS is notoriously difficult. The molecule exists in a dynamic equilibrium in aqueous matrices, leading to inconsistent ionization and peak splitting.

To establish a self-validating system, industry standards dictate that we force the reaction to completion (total hydrolysis) and trap the liberated formaldehyde using 2,4-Dinitrophenylhydrazine (DNPH). By quantifying the stable HCHO-DNPH derivative, we can back-calculate the parent compound concentration using its 235.28 g/mol molecular weight.

Step-by-Step Protocol: HPLC-UV Quantification via DNPH Derivatization

Step 1: Matrix Acidification & Hydrolysis

- Aliquot 1.0 mL of the formulated sample into a 20 mL amber headspace vial.
- Add 5.0 mL of 0.1 M Phosphoric Acid (H_3PO_4).
- Causality Check: The low pH ($\text{pH} < 2$) acts as a catalyst to aggressively cleave both the polyoxymethylene chain and the oxazolidine ring. This ensures the stoichiometric release of all 4 theoretical moles of formaldehyde, preventing under-reporting of the biocide concentration.

Step 2: Pre-Column Derivatization

- Add 2.0 mL of a 0.3% DNPH solution (prepared in anhydrous acetonitrile).
- Incubate the mixture at 40°C for 30 minutes in a shaking water bath.
- Causality Check: Gentle heating accelerates the nucleophilic addition of the hydrazine to the carbonyl carbon of formaldehyde, driving the formation of the thermodynamically stable hydrazone chromophore to >99% completion.

Step 3: Liquid-Liquid Extraction (LLE)

- Add 5.0 mL of Dichloromethane (DCM) to the vial and vortex vigorously for 2 minutes.
- Centrifuge the biphasic mixture at 3000 rpm for 5 minutes to achieve clean phase separation.
- Extract the lower organic (DCM) layer, transfer to a clean tube, and evaporate to dryness under a gentle stream of nitrogen gas (N₂).
- Reconstitute the dried residue in 1.0 mL of HPLC-grade Acetonitrile.

Step 4: HPLC-UV Analysis

- Column: C18 Reverse Phase (150 x 4.6 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution using 60:40 Acetonitrile:Water.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 360 nm (optimal for the DNPH derivative).
- Self-Validation: Run a parallel unacidified control sample. The mass balance of total trapped formaldehyde must align precisely with the theoretical yield based on the 235.28 g/mol molecular weight of the parent compound.

Toxicological & Regulatory Considerations

Because this compound is an aggressive alkylating agent upon hydrolysis, it carries specific toxicological warnings. According to the U.S. EPA and occupational hazard databases, the compound is corrosive to the skin and eyes[1].

- Inhalation Toxicity: The LC₅₀ in rats is reported at 130 mg/m³ over a 4-hour exposure period[1].
- Dermal Exposure: A 90-day dermal toxicity study in rats established a Lowest Observed Adverse Effect Level (LOAEL) of 150 mg/kg/day[1].

- **Regulatory Status:** The compound was tracked under EPA PC Code 123702 (Case Number 3052) for registration review[5]. Formulators must ensure that end-use products utilizing this biocide maintain strict pH control to prevent premature off-gassing of formaldehyde during storage.

Conclusion

Understanding the molecular weight (235.28 g/mol) and the structural lability of (((1-Methyl-2-(5-methyl-3-oxazolidinyl)ethoxy)methoxy)methoxy)methanol is the cornerstone of effectively utilizing and analyzing this biocide. By leveraging its predictable hydrolytic stoichiometry, scientists can design robust, self-validating analytical protocols that ensure accurate quantification and safe formulation practices in industrial and pharmaceutical support applications.

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Sources

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